Technical Analysis Guide: Spectroscopic Characterization of (R)-2-Aminobut-3-enoic Acid

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Compound of Interest

Compound Name:	*(R)-2-Aminobut-3-enoic acid*
Cat. No.:	*B2929866*

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Executive Summary

(R)-2-Aminobut-3-enoic acid (CAS: 56512-51-7) is a non-proteinogenic

-unsaturated amino acid occurring naturally in mushrooms (Rhodophyllus nidorosus).[1] In drug development, it serves as a critical suicide substrate (mechanism-based inhibitor) for pyridoxal phosphate (PLP)-dependent enzymes, such as aminotransferases and decarboxylases.[1]

Critical Analytical Challenge: The terminal vinyl group makes this molecule prone to base-catalyzed isomerization into the thermodynamically more stable

-unsaturated isomer, (E)-2-aminobut-2-enoic acid (ethylidene glycine).[1] Spectroscopic analysis must therefore be coupled with strict pH control to ensure data integrity.[1]

Sample Preparation & Handling Strategy

- Solvent Selection: Use D_2O with DCl (pD < 2) for NMR to protonate the amine (

) and stabilize the vinyl group. Avoid neutral or basic D_2O, which accelerates isomerization to the conjugated ethylidene form.

- Storage: Store the solid hydrochloride salt at -20°C under argon.

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- Purity Check: Before extensive 2D NMR or MS analysis, acquire a quick 1H NMR scan.[1] The presence of a methyl doublet at

  ppm indicates isomerization to ethylidene glycine.

Nuclear Magnetic Resonance (NMR) Spectroscopy

1H NMR Analysis (300 MHz, D_2O/DCl)

The proton spectrum is characterized by an AMX spin system (or ABX depending on field strength) involving the

-proton and the vinyl protons.

Position	Proton	Shift (, ppm)	Multiplicity	Coupling Constants (, Hz)	Assignment Logic
2	-CH	4.65	Doublet of doublets (dd)		Deshielded by and vinyl group.[1]
3		5.95 - 6.05	Multiplet (ddd)	,	Internal vinyl proton; complex splitting due to coupling with H-2 and both H-4s.[1]
4a	(cis)	5.45	Doublet (d)		Terminal vinyl proton cis to H-3.[1]
4b	(trans)	5.55	Doublet (d)		Terminal vinyl proton trans to H-3.[1]

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Note: Shifts are referenced to internal TSP or DSS at 0.00 ppm. In the absence of acid (zwitterionic form), the

-proton shifts upfield to

ppm, but this risks isomerization.

13C NMR Analysis (75 MHz, D_2O/DCl)

The carbon spectrum reveals four distinct signals. The absence of a methyl peak (typically ~15-20 ppm) confirms enantiomeric/isomeric purity.

Position	Carbon	Shift (, ppm)	Type	Notes
1		171.5	Quaternary	Carbonyl carbon; typical for -amino acids.[1]
3		128.8	CH	Internal alkene carbon.[1]
4		122.5	CH_2	Terminal alkene carbon; DEPT-135 negative.[1]
2	-CH	56.2	CH	-carbon; diagnostic for amino acid backbone.[1]

Infrared Spectroscopy (FT-IR)

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Data typically acquired using KBr pellet or Nujol mull for the hydrochloride salt.[1]

Wavenumber ( )	Functional Group	Vibrational Mode	Diagnostic Value
3100 - 2800		Stretching (Broad)	Characteristic of amino acid salts.
3095		Stretching	Indicates presence of unsaturated alkene hydrogens.
1730 - 1700		Stretching	Carboxylic acid carbonyl (protonated form).[1]
1645		Stretching	Key Identifier: Confirms the vinyl group.
1580 - 1500		Bending	Amine salt deformation bands.[1]
990, 920		Bending (out-of-plane)	Characteristic "vinyl pattern" for terminal alkenes.[1]

Mass Spectrometry (MS)

(R)-Vinylglycine (MW: 101.10 g/mol) exhibits a fragmentation pattern dominated by

-cleavage and loss of the carboxyl group.[1]

Fragmentation Pathway (EI/ESI)

- Molecular Ion (

  ):

  101 (Often weak or absent in EI).[1]

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- Base Peak: The loss of the carboxyl group (

  , 45 Da) generates the resonance-stabilized immonium ion.

MS Fragmentation Logic Diagram

The following diagram illustrates the primary fragmentation pathways for Vinylglycine in positive ionization mode.

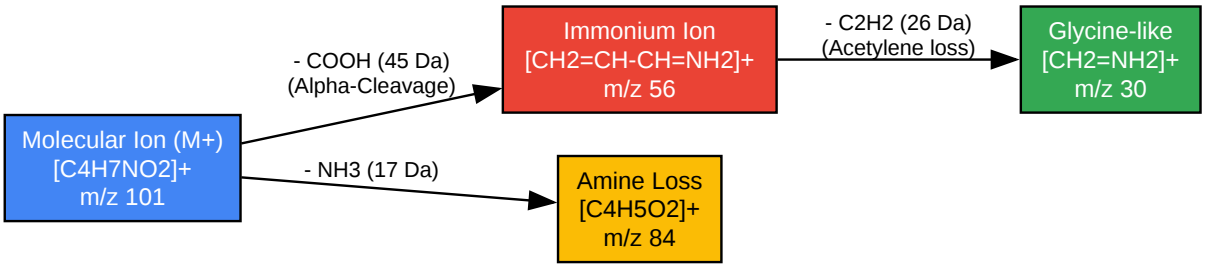


Figure 1: Primary Mass Spectrometry Fragmentation Pathway of Vinylglycine

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Figure 1: Primary Mass Spectrometry Fragmentation Pathway of Vinylglycine. The m/z 56 peak is the most diagnostic fragment.

Experimental Protocol: Purity Verification

Objective: Confirm the absence of the thermodynamic isomer (Ethylidene Glycine).

- Preparation: Dissolve 5 mg of the sample in 0.6 mL of D_2O containing 1% DCl.
- Acquisition:
  - Run a standard 1H NMR (16 scans, 2s relaxation delay).[1]
  - Center the spectral window from -1 to 10 ppm.[1]
- Analysis:
  - Integrate the vinyl region (5.3 - 6.1 ppm).[1]

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- Check the region at 1.8 - 2.0 ppm for a doublet.[1]
- Calculation:
- Pass Criteria: Methyl integration must be < 1% of the total vinyl integration.

References

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  -Glutamylvinylglycine. Journal of the Chemical Society, Perkin Transactions 1.
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Sources

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